

Nopco NXZ in vinyl acetate acrylic emulsions

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

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Nopco NXZ Defoamer: Technical Data Sheet

The table below summarizes the key properties of **Nopco NXZ** as provided by the manufacturer [1].

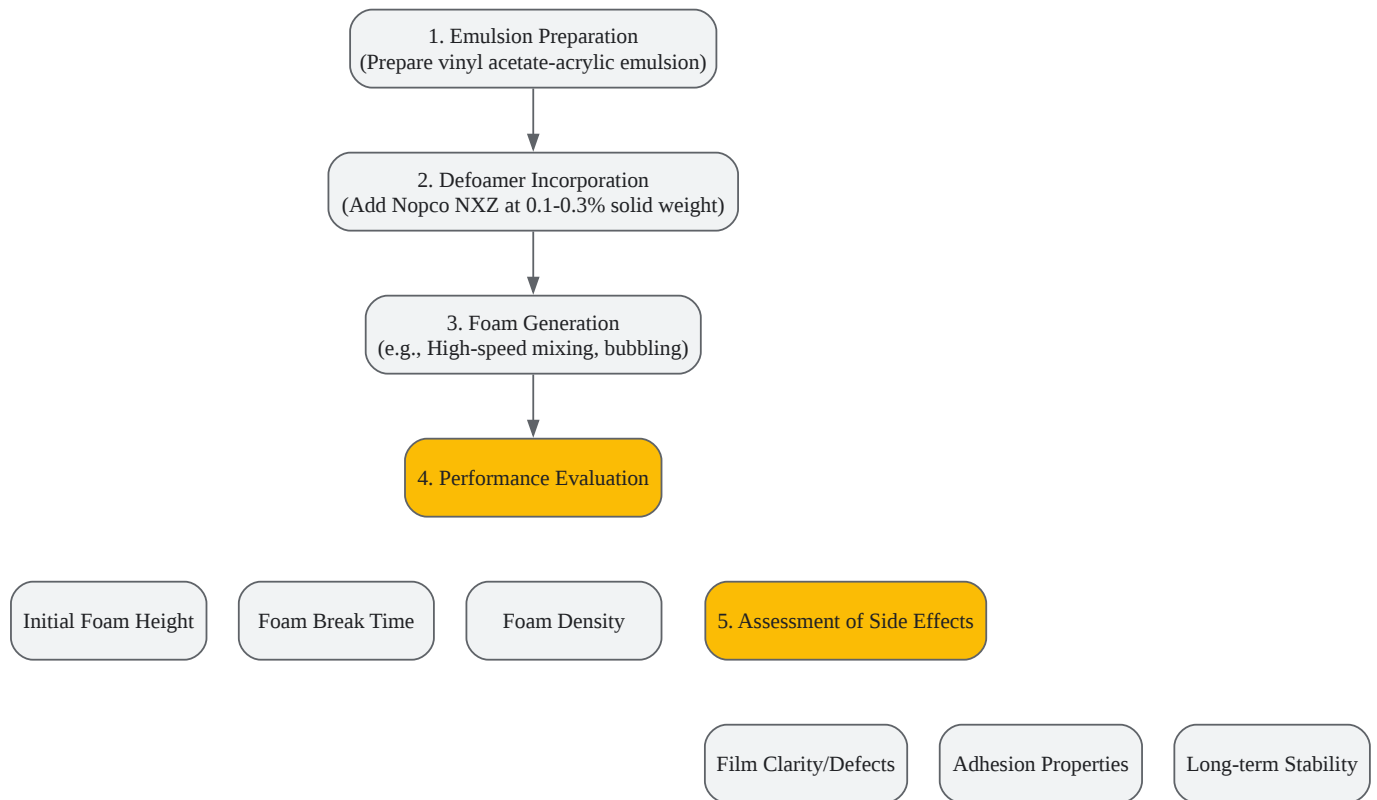
Property	Specification / Value
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown liquid [1]
Ionisity	Nonionic [1]
Viscosity	170 mPa·s (at 25°C); 2200 mPa·s (at 5°C) [1]
Specific Gravity	0.89 (at 20°C) [1]
pH	5.1 (2 mass% aqueous dispersion) [1]
Flash Point	174°C [1]
Dispersibility	Dispersible in water [1]
Hard Water Resistance	Good [1]

Recommended Application Guidelines [1]

- **Typical Usage Level:** 0.1 to 0.3 mass% on the solid weight of emulsions and latexes.
- **Handling Instructions:** Mix well before use if separation occurs after long storage. Can be used directly or diluted with water; if diluting, use under mixing conditions.

Proposed Experimental Protocol for Defoamer Evaluation

Since specific protocols for your application were not located, the following is a generalized experimental workflow based on standard industry defoamer testing and information from the search results. You can adapt this framework to develop your own in-house protocols.



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Objective

To evaluate the efficacy and compatibility of **Nopco NXZ** as an anti-foaming agent in a specific vinyl acetate-acrylic emulsion formulation intended for pharmaceutical coating or binding applications.

Materials

- Vinyl acetate-acrylic emulsion (specify solid content %)
- **Nopco NXZ** defoamer
- Deionized water
- Laboratory mixer (e.g., overhead stirrer)
- Graduated cylinder (e.g., 500 mL)
- Timer
- pH meter
- Equipment for application-specific tests (e.g., draw-down bar for film application, adhesion tester)

Methodology

This methodology is adapted from general defoamer testing principles and the evaluation example mentioned for **Nopco NXZ** [1].

- **Sample Preparation:** Prepare a representative batch of the vinyl acetate-acrylic emulsion. For each test, use a fixed mass (e.g., 100g) of the emulsion [1].
- **Defoamer Incorporation:** Add **Nopco NXZ** at the recommended usage level of 0.1-0.3% on solid weight of the emulsion [1]. Ensure homogeneous dispersion using low-shear mixing to avoid introducing air prematurely.
- **Foam Generation & Testing:**
 - **High-Speed Mixing Method:** Agitate the emulsion-defoamer mixture at a high, fixed speed (e.g., 2000 rpm) for a set time (e.g., 2 minutes). Immediately after stopping, record the **initial foam height** in the cylinder. Then, record the **foam break time** (the time taken for the foam to collapse to a specific lower height or to the liquid surface).
 - **Bubbling Method (Diffuser Stone Test):** As referenced in the search results, blow a gas (such as nitrogen) through a diffuser stone (e.g., a G4 glass filter) into the emulsion at a controlled flow rate (e.g., 0.5 L/min). Add the defoamer when the foam reaches a certain height and continue recording the foam height over time [1].
- **Compatibility Assessment:** After defoaming, cast films of the emulsion and evaluate for any potential negative side effects, which is critical for pharmaceutical applications. Check for:
 - **Film Clarity and Defects:** Look for microfoam, fish-eyes, or craters.
 - **Adhesion:** Test adhesion to relevant substrates.
 - **Long-term Stability:** Store the defoamer-treated emulsion and observe for any separation, sedimentation, or change in viscosity over time.

Important Considerations for Researchers

- **Application Specificity:** The search results confirm **Nopco NXZ** is recommended for acrylic and vinyl acetate emulsions [1], but its performance can vary significantly with specific emulsion ingredients (monomers, surfactants, stabilizers) and process conditions. The proposed protocol is a starting point that requires validation with your specific formulation.
- **Critical Data Gaps:** The available information lacks key data required for pharmaceutical development, including **regulatory compliance status** (e.g., USP/NF, Ph. Eur.), **toxicological profile**, and **compatibility data** with common active pharmaceutical ingredients (APIs) and excipients.
- **Supplier Consultation:** For drug development purposes, it is essential to **contact the manufacturer (SAN NOPCO) directly** to request full regulatory documentation, safety data sheets (SDS), and any available pharmaceutical-use case studies for **Nopco NXZ**.

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References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [[sannopco.co.jp](https://www.sannopco.co.jp)]

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